

Personal protective equipment for handling 3,5-Dibromo-D-tyrosine

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Compound of Interest

Compound Name: 3,5-Dibromo-D-tyrosine

Cat. No.: B556670

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Essential Safety and Disposal Plan for 3,5-Dibromo-D-tyrosine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **3,5-Dibromo-D-tyrosine**. Adherence to these procedures is critical for ensuring personnel safety and minimizing environmental impact.

Hazard Identification and Risk Assessment

3,5-Dibromo-D-tyrosine is a halogenated aromatic amino acid derivative. While a comprehensive Safety Data Sheet (SDS) with detailed quantitative data is not readily available for the D-isomer, data for the closely related L-isomer and hazard classifications indicate the following potential hazards:

- Acute Toxicity (Oral): Harmful if swallowed.[1]
- Skin Corrosion/Irritation: Causes skin irritation.[1][2]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[1][2]
- Acute Toxicity (Inhalation): Harmful if inhaled.[1]

- Specific Target Organ Toxicity (Single Exposure): May cause respiratory tract irritation.[1][2][3]

A thorough risk assessment should be conducted before commencing any work, considering the quantities being used and the nature of the experimental procedure.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent skin contact, eye exposure, and inhalation of **3,5-Dibromo-D-tyrosine** powder.

PPE Category	Specifications	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene) tested to EN 374 standard.[4] Check for leaks and integrity before use.[4]	To prevent skin contact and irritation.
Eye and Face Protection	Safety goggles with side shields or a full-face shield.[5]	To protect against dust particles and splashes.
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, an OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator.[3] Use in a well-ventilated area or under a fume hood.[6]	To prevent inhalation of the harmful powder.
Body Protection	A lab coat should be worn to protect from spills and splashes.[7]	To prevent contamination of personal clothing.
Footwear	Closed-toe shoes must be worn in the laboratory.[5]	To protect feet from spills and falling objects.

Engineering Controls

Engineering controls are the primary method for minimizing exposure to hazardous powders.

Control Measure	Description
Ventilation	All handling of 3,5-Dibromo-D-tyrosine powder should be conducted in a certified chemical fume hood to minimize inhalation risk. [5] [6]
Weighing Enclosure	For precise measurements, use a balance with an enclosure or a dedicated powder weighing hood to prevent dispersal of the powder. [7]
Designated Area	Establish a designated area for working with 3,5-Dibromo-D-tyrosine to prevent cross-contamination of the laboratory. [7]

Handling and Experimental Protocols

Follow these step-by-step procedures to ensure safe handling during experimental work.

4.1. Preparation and Weighing:

- Don all required PPE as specified in the table above.
- Prepare the designated work area in the chemical fume hood by covering the surface with absorbent bench paper.[\[7\]](#)
- Retrieve the **3,5-Dibromo-D-tyrosine** container from its storage location.
- Carefully open the container, avoiding any puff of powder.
- Use a spatula to transfer the desired amount of powder into a tared weigh boat or directly into the reaction vessel.[\[7\]](#) Avoid pouring the powder directly from the bottle to minimize dust generation.[\[7\]](#)
- Once the desired amount is weighed, securely close the primary container.
- Clean any residual powder from the spatula and weigh boat with a solvent-moistened wipe before removing them from the fume hood.

4.2. Dissolution:

- If preparing a solution, add the solvent to the vessel containing the weighed powder slowly to avoid splashing.
- If the powder is in a weigh boat, carefully transfer it to the solvent-containing vessel.
- Rinse the weigh boat with a small amount of the solvent and add the rinsing to the vessel to ensure a complete transfer.

4.3. Post-Handling:

- After completing the task, wipe down the work surface in the fume hood with an appropriate cleaning solution.
- Carefully roll up and dispose of the contaminated bench paper as hazardous waste.
- Remove gloves and wash hands thoroughly with soap and water.[\[4\]](#)[\[8\]](#)

Disposal Plan

Proper disposal of **3,5-Dibromo-D-tyrosine** and associated waste is crucial to prevent environmental contamination.

Waste Stream	Disposal Procedure
Solid Waste	Unused or expired 3,5-Dibromo-D-tyrosine, and any grossly contaminated materials (e.g., weigh boats, absorbent paper, wipes) should be collected in a clearly labeled, sealed container for hazardous waste.
Liquid Waste	Solutions containing 3,5-Dibromo-D-tyrosine should be collected in a designated, labeled hazardous waste container for halogenated organic compounds. Do not pour down the drain. [3] [4]
Contaminated PPE	Disposable gloves and other contaminated PPE should be placed in the solid hazardous waste container.

All waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

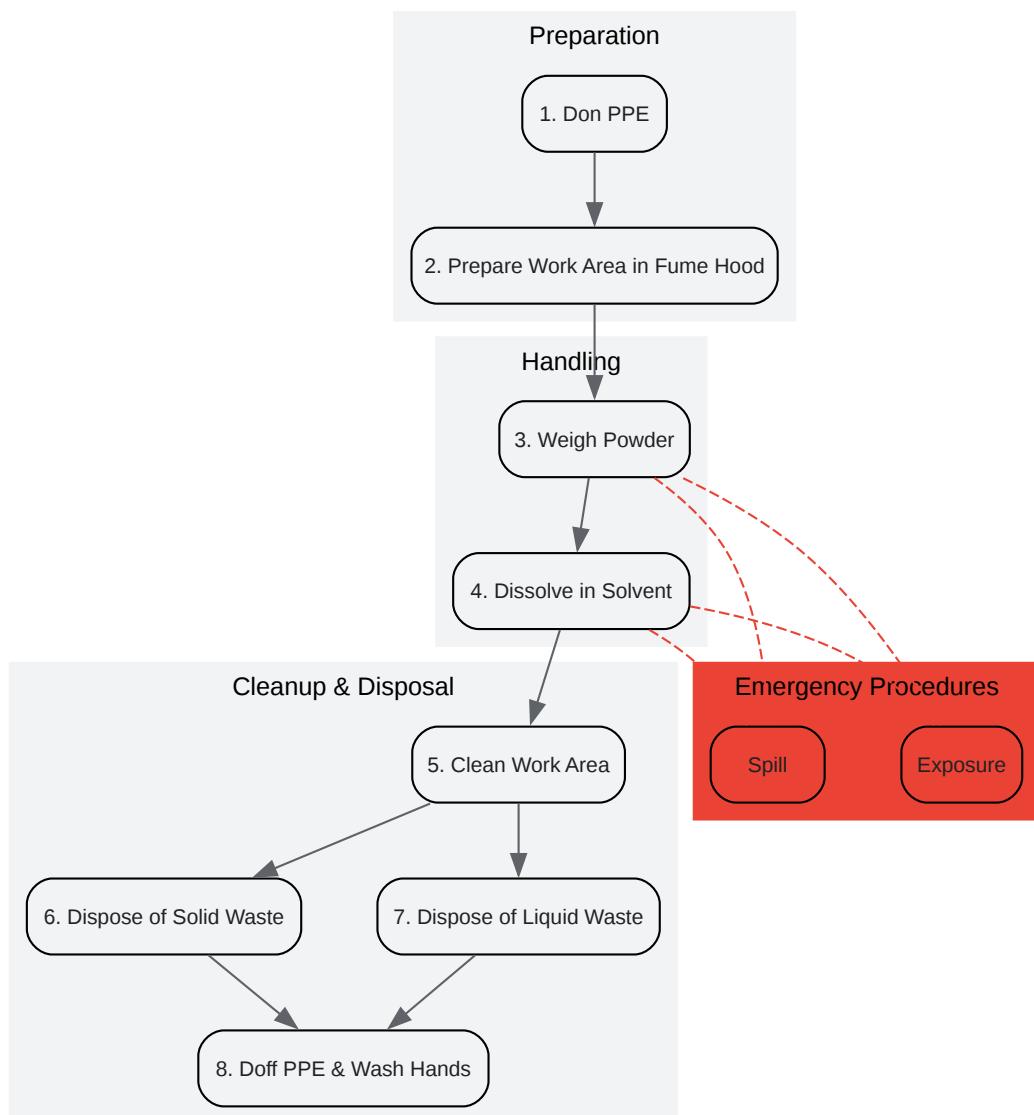
Emergency Procedures

In the event of an exposure or spill, follow these immediate actions.

Incident	First Aid and Spill Response
Skin Contact	Immediately wash the affected area with plenty of soap and water. ^[3] Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. ^[3] Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. ^[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. ^[3] Seek immediate medical attention.
Small Spill	Wearing appropriate PPE, cover the spill with an absorbent material. Carefully sweep up the material and place it in a sealed container for hazardous waste disposal. ^[3] Clean the spill area with a suitable solvent.
Large Spill	Evacuate the area and alert your supervisor and EHS department immediately.

Experimental Workflow and Safety Diagram

Workflow for Safe Handling and Disposal of 3,5-Dibromo-D-tyrosine

[Click to download full resolution via product page](#)**Caption: Safe handling and disposal workflow for **3,5-Dibromo-D-tyrosine**.**

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